Application Notes and Protocols for AS1269574 in STC-1 Cells

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Compound of Interest

Compound Name:	*AS1269574*
CAS No.:	*330981-72-1*
Cat. No.:	*B1667627*

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Introduction

AS1269574 is a potent G protein-coupled receptor 119 (GPR119) agonist.[1][2] However, in the context of the murine intestinal enteroendocrine cell line, STC-1, **AS1269574** demonstrates a distinct, GPR119-independent mechanism of action. It directly activates Transient Receptor Potential Ankryin 1 (TRPA1) cation channels, leading to an influx of calcium ions (Ca2+) and subsequent secretion of glucagon-like peptide-1 (GLP-1).[2][3][4] This makes the **AS1269574** and STC-1 cell model valuable for studying TRPA1-mediated secretagogue pathways and for the discovery of novel compounds targeting GLP-1 release.

STC-1 cells are a well-established in vitro model for investigating the physiology of intestinal L-cells and the secretion of various gut hormones, including GLP-1 and cholecystokinin (CCK).[5] Their responsiveness to a variety of stimuli, including amino acids and pharmacological agents, makes them a suitable system for mechanistic studies and compound screening.[6][7]

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These application notes provide a detailed protocol for treating STC-1 cells with **AS1269574** to study its effects on intracellular calcium mobilization and GLP-1 secretion.

Data Presentation

Table 1: Summary of **AS1269574** Effects on STC-1 Cells

Parameter	Effective Concentration Range	Key Findings	Reference
GLP-1 Release	30 - 100 µM	Dose-dependent stimulation of GLP-1 secretion.	[3]
Intracellular Ca2+ ([Ca2+]i) Increase	20 - 100 µM	Dose-dependent increase in intracellular calcium levels.[8]	[3]
Mechanism of Action	-	GPR119-independent; direct activation of TRPA1 cation channels.	[2][3]
Inhibition	-	Effects are blocked by TRPA1 channel inhibitors (e.g., AP-18, A967079, HC030031).	[3][9]

Signaling Pathway

The primary signaling pathway activated by **AS1269574** in STC-1 cells is the direct activation of TRPA1 channels, leading to calcium influx and subsequent GLP-1 exocytosis.

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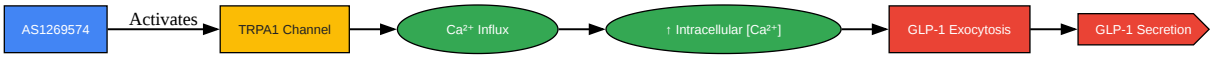

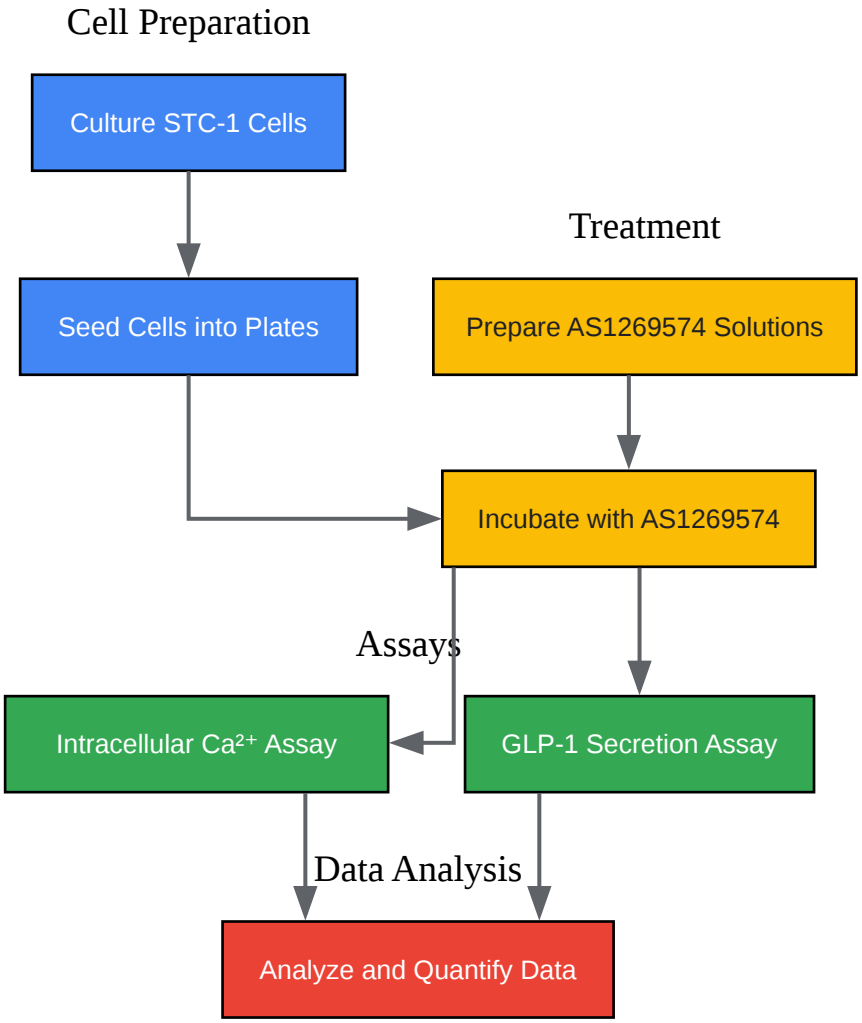

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